

physical and chemical properties of (R)-(-)-2-Phenylglycine chloride hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-(-)-2-Phenylglycine chloride
hydrochloride

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An In-depth Technical Guide to **(R)-(-)-2-Phenylglycine Chloride Hydrochloride**: Properties, Characterization, and Applications

Introduction: The Significance of a Chiral Building Block

(R)-(-)-2-Phenylglycine chloride hydrochloride, a derivative of the non-proteinogenic amino acid phenylglycine, stands as a cornerstone chiral building block in modern medicinal chemistry and pharmaceutical development.^{[1][2]} Its structural architecture, featuring a defined stereocenter at the α -carbon and a highly reactive acyl chloride, makes it an invaluable intermediate for the asymmetric synthesis of complex, biologically active molecules.^[1] This guide, designed for researchers, scientists, and drug development professionals, offers a comprehensive exploration of its core physical and chemical properties, validated analytical protocols, and key synthetic applications. Understanding these characteristics is paramount for its effective handling, characterization, and strategic implementation in synthetic workflows targeting novel therapeutics, particularly in the realms of neurological and cardiovascular medicine.^[1]

Identified by its CAS Registry Number 39878-87-0, this compound possesses the molecular formula $C_8H_9Cl_2NO$ and a molecular weight of approximately 206.07 g/mol.^{[1][3]} Its hydrochloride salt form enhances water solubility, a common strategy in pharmaceutical chemistry to improve the handling and reactivity of amine-containing intermediates.^[1]

PART 1: Core Physicochemical Properties

The physical and chemical properties of a synthetic intermediate dictate its storage, handling, and reaction conditions. **(R)-(-)-2-Phenylglycine chloride hydrochloride** is typically a white to off-white or light brown crystalline solid.^{[1][2][3]} Its properties are fundamentally linked to the presence of ionic functional groups and its inherent chirality.^[1]

Physical Data Summary

The key physical descriptors of this compound are summarized below. These values are critical for laboratory handling, solvent selection, and preliminary characterization.

Property	Value	Source(s)
Appearance	White to off-white crystalline powder/solid	^{[1][2]}
Molecular Formula	C ₈ H ₉ Cl ₂ NO	^{[1][3]}
Molecular Weight	206.07 g/mol	^{[1][3]}
Melting Point	Approx. 117-177 °C (decomposes)	^{[1][4][5]}
Solubility	Soluble in water	^[1]
Optical Activity	Exhibits optical activity due to the (R)-enantiomer	^[2]

Note: The reported melting point varies, often with decomposition, which is common for reactive acid chlorides.

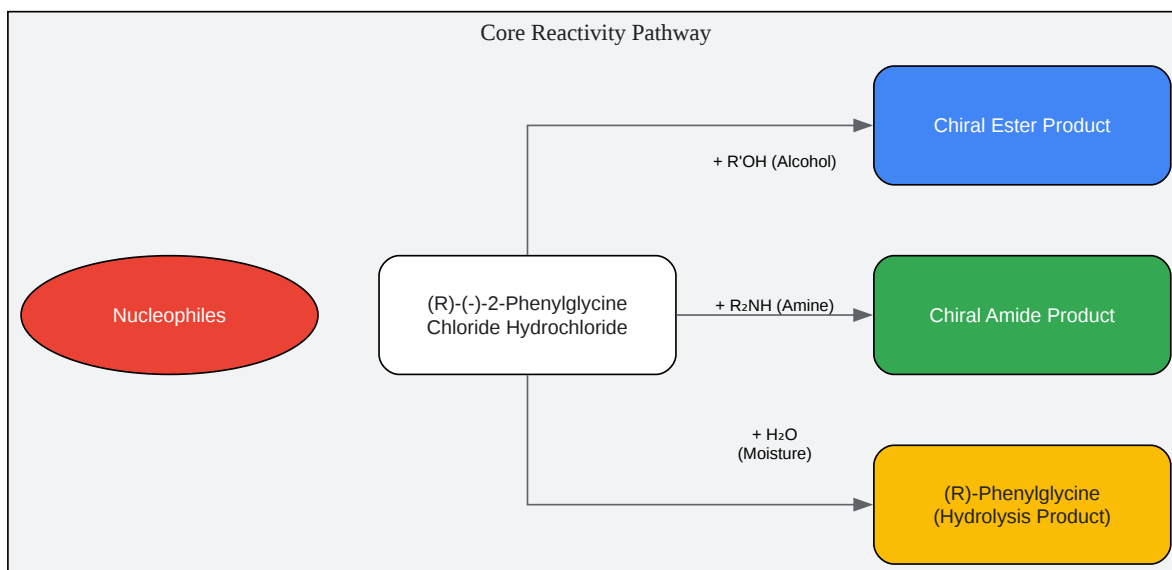
Chemical Structure and Reactivity

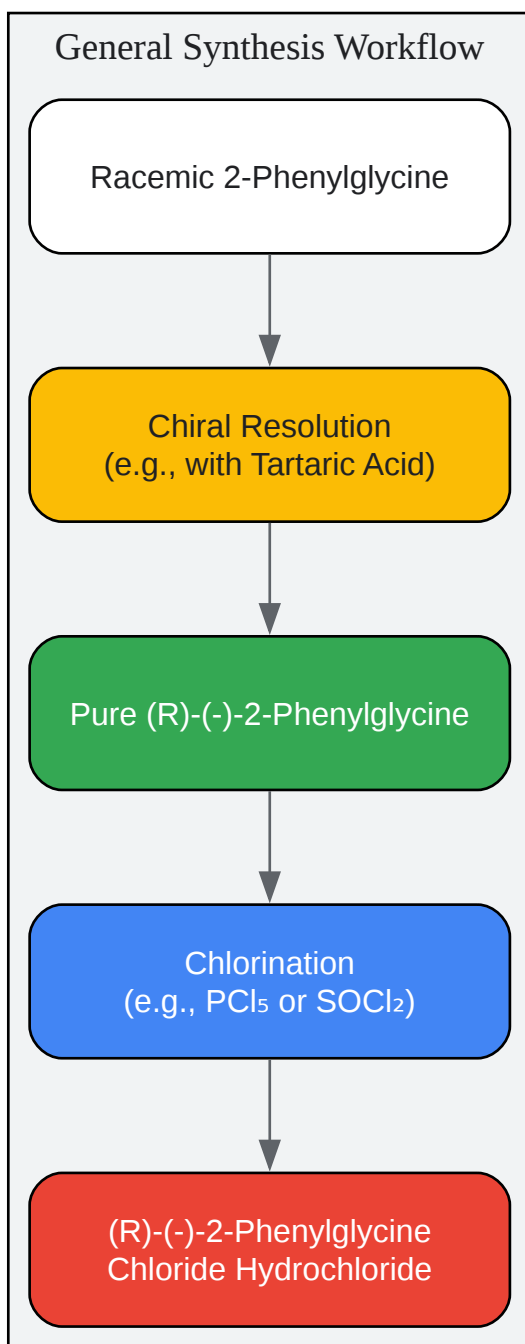
The reactivity of **(R)-(-)-2-Phenylglycine chloride hydrochloride** is dominated by the electrophilic acyl chloride group. This functional group is highly susceptible to nucleophilic attack, making the compound an excellent acylating agent.

Key Reactive Traits:

- **Moisture Sensitivity:** The compound readily hydrolyzes in the presence of water or atmospheric moisture to yield (R)-(-)-2-Phenylglycine hydrochloride.[3] This necessitates storage under inert, anhydrous conditions to maintain its integrity.[6]
- **Nucleophilic Acyl Substitution:** It reacts readily with a wide range of nucleophiles. For instance, with alcohols, it forms esters, and with primary or secondary amines, it forms amides. This reactivity is the foundation of its utility in peptide synthesis and the construction of other complex organic molecules.[7]
- **Stability:** While reactive, the compound is stable when stored correctly in a dry, cool, and well-ventilated place, away from incompatible materials like strong bases and oxidizing agents.[6][8]

Below is a diagram illustrating the fundamental reactivity of **(R)-(-)-2-Phenylglycine chloride hydrochloride** with common nucleophiles, a core principle validating its role as a synthetic intermediate.





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- To cite this document: BenchChem. [physical and chemical properties of (R)-(-)-2-Phenylglycine chloride hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110789#physical-and-chemical-properties-of-r-2-phenylglycine-chloride-hydrochloride]

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